Spectroscopic Data of (S)-3-Methyl-2-pentanone: A Technical Guide

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Compound of Interest

Compound Name: *(S)-3-Methyl-2-pentanone*

Cat. No.: *B8253672*

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This guide provides a comprehensive overview of the spectroscopic data for **(S)-3-Methyl-2-pentanone**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols are provided for each analytical technique, and the quantitative data is presented in clear, tabular formats for researchers, scientists, and professionals in drug development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the proton (^{1}H) and carbon-13 (^{13}C) NMR data for **(S)-3-Methyl-2-pentanone**, typically recorded in deuterated chloroform ($CDCl_3$).

^{1}H NMR Data

The ^{1}H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their connectivity.

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Assignment (Proton)	Chemical Shift (δ) [ppm]	Multiplicity	Integration
H-1 (CH_3-C=O)	2.14	Singlet (s)	3H
H-3 (CH)	2.46	Multiplet (m)	1H
H-4 (CH_2)	1.41 / 1.69	Multiplet (m)	2H
H-5 (CH_3-CH_2)	0.89	Triplet (t)	3H
H-6 (CH_3-CH)	1.08	Doublet (d)	3H

Table 1: ^{1}H NMR spectroscopic data for **(S)-3-Methyl-2-pentanone**.[1]

^{13}C NMR Data

The ^{13}C NMR spectrum indicates the number of chemically distinct carbon atoms in the molecule.

Assignment (Carbon)	Chemical Shift (δ) [ppm]
C-1 (CH_3-C=O)	29.0
C-2 (C=O)	212.5
C-3 (CH)	45.5
C-4 (CH_2)	25.0
C-5 (CH_3-CH_2)	11.5
C-6 (CH_3-CH)	16.0

Table 2: ^{13}C NMR spectroscopic data for **(S)-3-Methyl-2-pentanone**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The key absorption bands for 3-Methyl-2-pentanone are indicative of its ketone functional group and aliphatic structure.

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Frequency (cm^{-1})	Vibration Type	Functional Group
2965-2875	C-H Stretch	Alkane (CH_3, CH_2, CH)
1715	C=O Stretch	Ketone
1460	C-H Bend	Alkane (CH_2)
1375	C-H Bend	Alkane (CH_3)

Table 3: Key IR absorption bands for 3-Methyl-2-pentanone.[2][3]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and fragmentation pattern of a compound. The molecular ion peak for 3-Methyl-2-pentanone is observed at m/z = 100.

m/z	Relative Intensity (%)	Assigned Fragment
100	8.3	$[M]^+$ (Molecular Ion)
85	4.6	$[M - CH_3]^+$
72	24.1	$[M - C_2H_4]^+$ (McLafferty Rearrangement)
57	33.8	$[CH_3CH_2CH(CH_3)]^+$ or $[CH_3C(O)CH_2]^+$
43	100.0	$[CH_3C=O]^+$ (Base Peak)
29	22.5	$[CH_3CH_2]^+$

Table 4: Mass spectrometry fragmentation data for 3-Methyl-2-pentanone.[2][4][5][6]

Experimental Protocols

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The following are detailed methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-25 mg of **(S)-3-Methyl-2-pentanone** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.1% tetramethylsilane (TMS) as an internal standard.[7] The sample should be filtered through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.[7]
- Instrumentation: Acquire the ^{1}H and ^{13}C NMR spectra on a 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal resolution.
  - Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio (typically 8-16 scans).
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
- ^{13}C NMR Acquisition:
  - Use the same sample and instrument setup.
  - Acquire a proton-decoupled spectrum to simplify the signals to singlets for each unique carbon.
  - A larger number of scans (e.g., 128 or more) and a longer relaxation delay may be necessary due to the lower natural abundance and longer relaxation times of the ^{13}C nucleus.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. Phase and baseline correct the resulting spectrum. Calibrate the chemical shifts

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using the TMS signal at 0.00 ppm for ^{1}H and the $CDCl_3$ solvent peak at 77.16 ppm for ^{13}C. Integrate the peaks in the ^{1}H NMR spectrum.

IR Spectroscopy Protocol

- Sample Preparation: As 3-Methyl-2-pentanone is a liquid, the spectrum can be obtained directly as a neat thin film.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:
  - Record a background spectrum of the clean ATR crystal.
  - Place a small drop of the neat liquid sample onto the ATR crystal, ensuring it is fully covered.[5]
  - Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to produce the final transmittance or absorbance spectrum. Identify and label the wavenumbers of significant absorption bands.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent such as methanol or acetonitrile. Further dilute this stock solution to a final concentration of around 10-100 µg/mL.
- Instrumentation: Use a Gas Chromatography-Mass Spectrometry (GC-MS) system.
- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.

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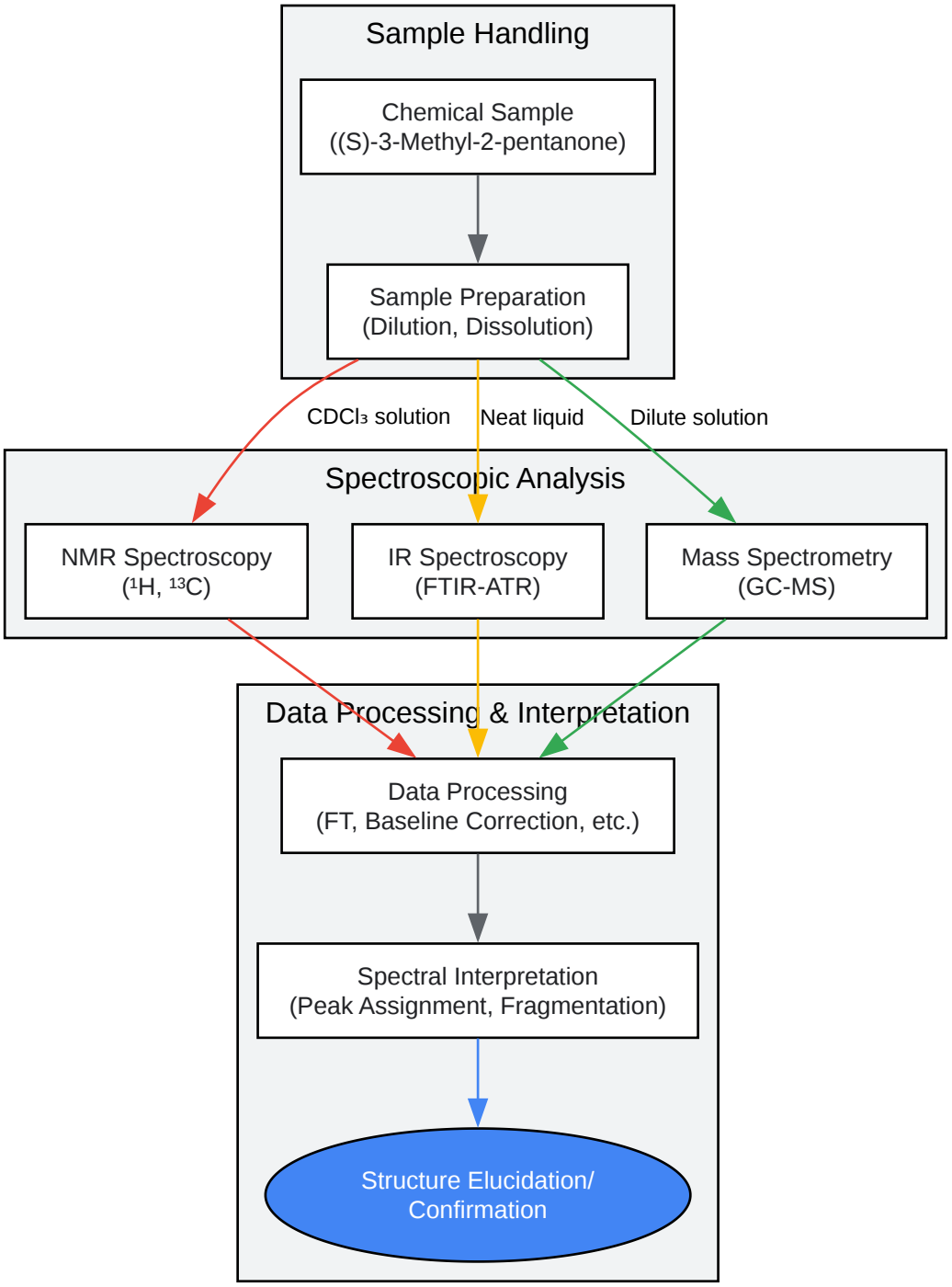
- Use a suitable capillary column (e.g., a non-polar DB-5 or similar) to separate the compound from any impurities.
- Employ a temperature program that allows for the elution of the analyte, for example, starting at 50°C and ramping to 250°C.

- MS Analysis:
  - The eluent from the GC is directed into the ion source of the mass spectrometer.
  - Use Electron Ionization (EI) at a standard energy of 70 eV.[5]
  - The mass analyzer (e.g., a quadrupole) scans a mass range (e.g., m/z 20-200) to detect the molecular ion and its fragments.
- Data Processing: The resulting mass spectrum is plotted as relative intensity versus m/z. Identify the molecular ion peak and the major fragment peaks.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical sample.

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